

Application Notes and Protocols: Inducing Mitochondrial Swelling with DL-Mevalonolactone

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Compound of Interest

Compound Name: *DL-Mevalonolactone*

Cat. No.: *B1234971*

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Introduction

Mitochondrial swelling is a critical indicator of mitochondrial dysfunction, often preceding cell death. It is primarily caused by the opening of the mitochondrial permeability transition pore (mPTP), a non-selective channel in the inner mitochondrial membrane. The δ -lactone form of mevalonic acid, **DL-Mevalonolactone**, has been identified as an inducer of mitochondrial swelling, particularly in brain mitochondria.[1] This document provides a detailed guide for inducing and measuring mitochondrial swelling using **DL-Mevalonolactone**, including experimental protocols and a summary of expected quantitative results.

DL-Mevalonolactone disrupts mitochondrial function by decreasing the mitochondrial membrane potential and the capacity of mitochondria to retain calcium, leading to the opening of the mPTP and subsequent swelling.[1] These effects are often associated with an increase in reactive oxygen species (ROS) production.[2][3] Understanding the mechanisms of **DL-Mevalonolactone**-induced mitochondrial swelling can provide insights into cellular pathology and potential therapeutic interventions.

Data Presentation

The following table summarizes the expected concentration-dependent effects of **DL-Mevalonolactone** on mitochondrial calcium retention capacity, a key event leading to

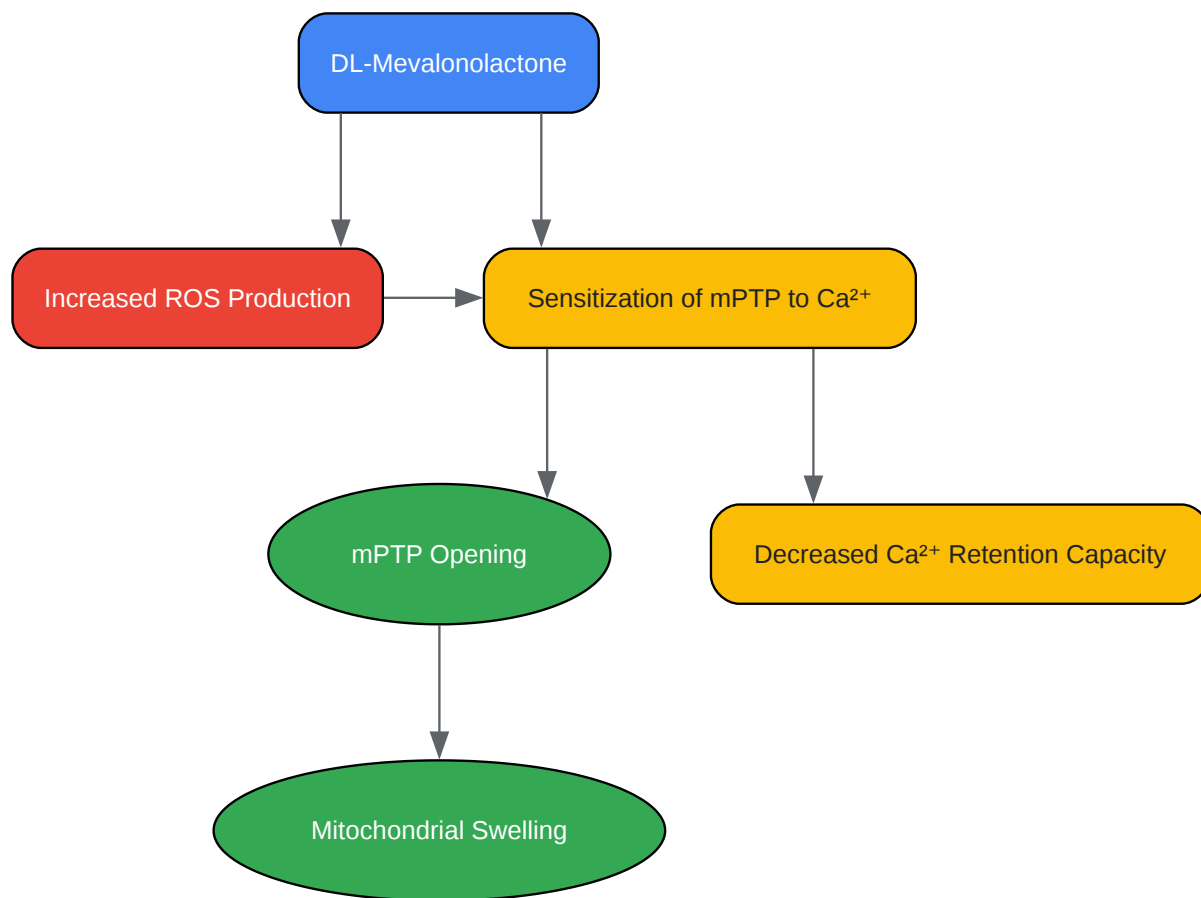
mitochondrial swelling. A decrease in calcium retention capacity indicates an increased propensity for mPTP opening and swelling.

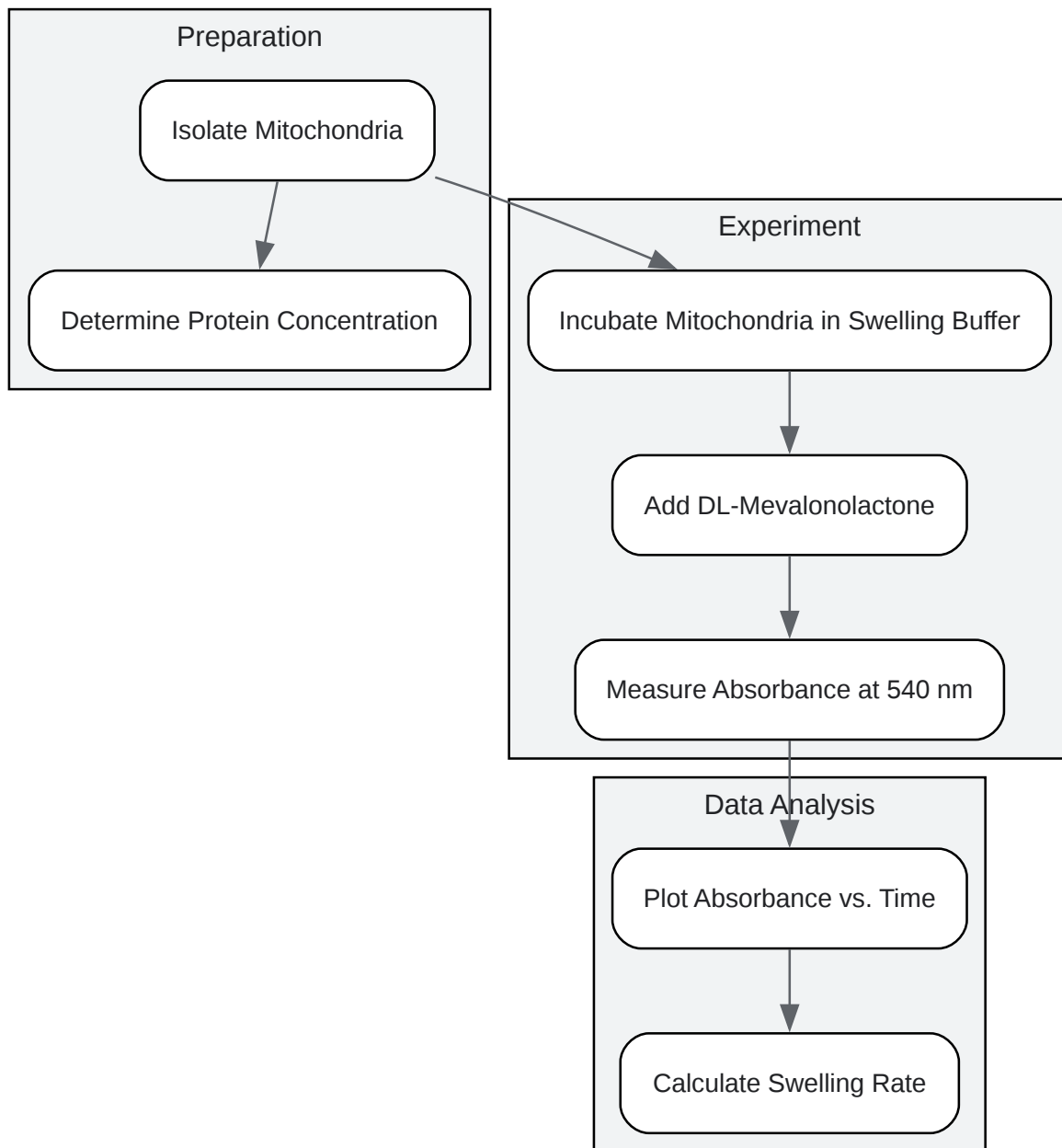
DL-Mevalonolactone Concentration (mM)	Effect on Mitochondrial Calcium Retention Capacity	Inhibition by Cyclosporin A (1μM)
0.5	Noticeable decrease in the number of Ca ²⁺ pulses retained	Yes
1.0	Significant decrease in Ca ²⁺ retention capacity	Yes
2.0	Pronounced reduction in Ca ²⁺ retention, leading to rapid swelling	Yes

Data is synthesized from descriptive findings in scientific literature, primarily from studies on isolated rat brain mitochondria. The exact quantitative values can vary based on experimental conditions.

Signaling Pathway

The proposed signaling pathway for **DL-Mevalonolactone**-induced mitochondrial swelling involves the interplay of calcium, reactive oxygen species, and the mitochondrial permeability transition pore.





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References

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- 2. Malonate induces cell death via mitochondrial potential collapse and delayed swelling through an ROS-dependent pathway - PMC [pmc.ncbi.nlm.nih.gov]
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